

# An In-depth Technical Guide to 2-Isopropoxyethanol (CAS No. 109-59-1)

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## Compound of Interest

Compound Name: 2-Isopropoxyethanol

Cat. No.: B094787

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## Introduction

**2-Isopropoxyethanol**, also known as Isopropyl Cellosolve®, is an organic compound with the CAS number 109-59-1.[1] It is a colorless liquid characterized by a mild, ethereal odor and belongs to the glycol ether family.[1][2] Structurally, it consists of an isopropyl group attached to an ethylene glycol backbone, giving it both ether and alcohol functionalities.[3] This amphipathic nature makes it soluble in water as well as many organic solvents, rendering it highly versatile.[4][5]

Primarily, **2-isopropoxyethanol** is utilized as a solvent in the manufacturing of paints, coatings, lacquers, resins, and cleaning products.[3][6] For professionals in drug development and pharmaceuticals, its properties are of interest for its potential use as a solvent, a chemical intermediate in the synthesis of active pharmaceutical ingredients (APIs), and for its surfactant-like properties which can be beneficial in formulations.[7][8] This guide provides a comprehensive overview of its physicochemical properties, key experimental protocols, and metabolic pathways to support its evaluation and application in a research and development context.

## Physicochemical Properties

The fundamental physical and chemical characteristics of **2-isopropoxyethanol** are summarized in the table below. These properties are essential for its handling, storage, and

application in various experimental and manufacturing settings.

Property	Value	Source(s)
CAS Number	109-59-1	[6]
Molecular Formula	C5H12O2	[6]
Molecular Weight	104.15 g/mol	[6]
Appearance	Colorless liquid	[6]
Odor	Mild, ethereal	[2]
Density	0.903 g/mL at 25 °C	[9]
Boiling Point	143 °C (at 760 mmHg)	[10]
42-44 °C (at 13 mmHg)	[9]	
Melting Point	-60 °C	[9]
Flash Point	45 °C (113 °F)	[10][11]
Vapor Pressure	3 mmHg	[2]
5.99 hPa at 25 °C	[12]	
Vapor Density	3.6 (Air = 1.0)	[12]
Refractive Index	n <sub>20/D</sub> 1.41	[9]
Water Solubility	Soluble (>100 g/L)	[9][13]
LogP (Octanol/Water)	0.43 at 20 °C	[8]
Autoignition Temp.	240 °C	[8]

## Toxicological and Safety Data

Understanding the toxicological profile and safety requirements is critical for handling **2-isopropoxyethanol** in a laboratory or industrial environment. Key GHS classifications and acute toxicity values are presented below. The substance is considered a flammable liquid and is harmful if inhaled or in contact with skin.[12][14]

Parameter	Value / Classification	Source(s)
GHS Classification	Flammable Liquid (Category 3), Acute Toxicity Dermal (Category 4), Acute Toxicity Inhalation (Category 4), Serious Eye Irritation (Category 2), Skin Irritation (Category 2)	[3][12]
Signal Word	Warning	[12]
Hazard Statements	H226: Flammable liquid and vapor; H312: Harmful in contact with skin; H332: Harmful if inhaled; H315: Causes skin irritation; H319: Causes serious eye irritation	[12][15]
LD50 Oral (Rabbit)	5111 mg/kg	[8]
LD50 Dermal (Rabbit)	1445 mg/kg	[8]
LC50 Inhalation (Rat)	3100 mg/m <sup>3</sup> /4h	[1]
Primary Health Effects	Irritating to eyes, mildly irritating to skin and respiratory tract.[13] In animal studies (rats), it may have effects on the blood, causing hemolytic anemia.[16]	

## Key Experimental Protocols

Detailed methodologies are crucial for reproducing scientific findings and for the validation of analytical techniques. Below are protocols for a key toxicological study and a common analytical method for quantification.

### Protocol: Induction of Hemolytic Anemia in Rats

This protocol is based on studies investigating the hemolytic effects of glycol ethers.[16] The primary metabolite, isopropoxyacetic acid, is believed to be responsible for the hemolytic action. The study aims to evaluate hematological indices following exposure.

Objective: To assess the time- and dose-dependent hemolytic effects of **2-isopropoxyethanol** in a rodent model.

Materials:

- Male Wistar rats
- **2-Isopropoxyethanol** (CAS 109-59-1)
- Saline solution (vehicle)
- Syringes for subcutaneous injection
- Equipment for blood collection (e.g., capillary tubes)
- Automated hematology analyzer

Methodology:

- Animal Dosing: Male Wistar rats are treated with single subcutaneous injections of **2-isopropoxyethanol**. [16]
- Dose Groups: The compound is administered at doses of 0 (vehicle control), 0.625, 1.25, and 2.5 mmol/kg body weight. [16]
- Sample Collection: Blood samples are collected from the tail vein at multiple time points post-administration, such as 0, 6, 24, 48, 144, 216, and 600 hours. [16]
- Analysis: The collected blood samples are analyzed for a panel of hematological indices. [16]  
Key parameters to measure include:
  - Red blood cell (RBC) count
  - Total hemoglobin concentration

- Packed cell volume (PCV) / Hematocrit (HCT)
- Mean cell volume (MCV)
- Plasma hemoglobin concentration
- Reticulocyte count
- Data Interpretation: A decrease in RBC, hemoglobin, and PCV, coupled with an increase in MCV (indicating cell swelling), plasma hemoglobin, and reticulocytes, is indicative of hemolytic anemia.[\[16\]](#)

## Protocol: Determination in Workplace Air by GC-FID

This validated method describes the quantification of **2-isopropoxyethanol** in air samples, which is essential for monitoring occupational exposure.[\[13\]](#)

Objective: To quantify the concentration of **2-isopropoxyethanol** in a defined volume of air using thermal desorption followed by gas chromatography with a flame ionization detector (GC-FID).

Materials:

- Sorbent tubes packed with Chromosorb 106
- Personal air sampling pump
- Thermal desorber unit coupled to a GC-FID system
- **2-Isopropoxyethanol** (analytical standard)
- Cyclooctane (internal standard)
- Solvents for stock solution preparation (e.g., 1,3-dioxolane, dimethoxymethane)[\[12\]](#)

Methodology:

- Air Sampling:

- A defined volume of air is drawn through a Chromosorb 106 sorbent tube using a calibrated pump.
- For an 8-hour time-weighted average (TWA), a typical flow rate is 5 mL/min for 2 hours, yielding a sample volume of 600 mL.[\[13\]](#)
- Sample Preparation:
  - Cyclooctane is added to the samples as an internal standard before analysis.[\[13\]](#)
- Thermal Desorption:
  - The loaded sorbent tube is placed in a thermal desorber.
  - The tube is heated, and the desorbed analytes are transferred by a carrier gas to a cold trap.
  - The cold trap is then rapidly heated, injecting the analytes as a narrow band onto the GC column.[\[12\]](#)
- Gas Chromatography:
  - Column: (Example) DB-5 or similar non-polar capillary column.
  - Carrier Gas: Helium or Hydrogen.
  - Temperature Program: An appropriate temperature gradient is used to separate **2-isopropoxyethanol** from other volatile compounds.
  - Detector: Flame Ionization Detector (FID).
- Quantification:
  - A multi-point calibration curve is generated by analyzing standards of known concentrations.
  - The concentration of **2-isopropoxyethanol** in the sample is determined by comparing its peak area (normalized to the internal standard) against the calibration curve.[\[13\]](#)

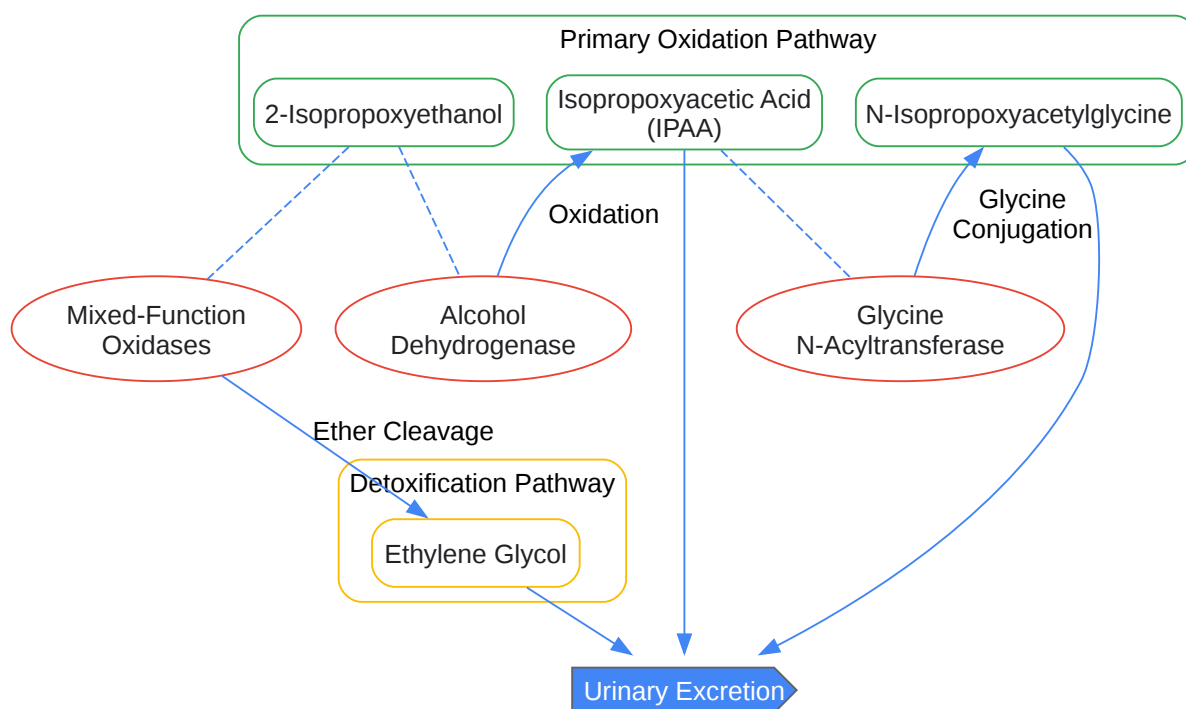
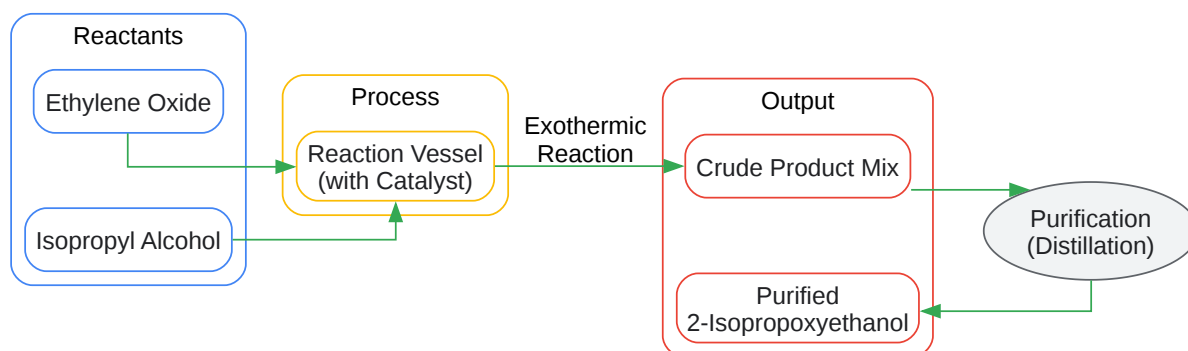
- The limit of quantification for this method is approximately 4.48 mg/m<sup>3</sup> for a 600 mL air sample.[\[13\]](#)

## Visualized Workflows and Pathways

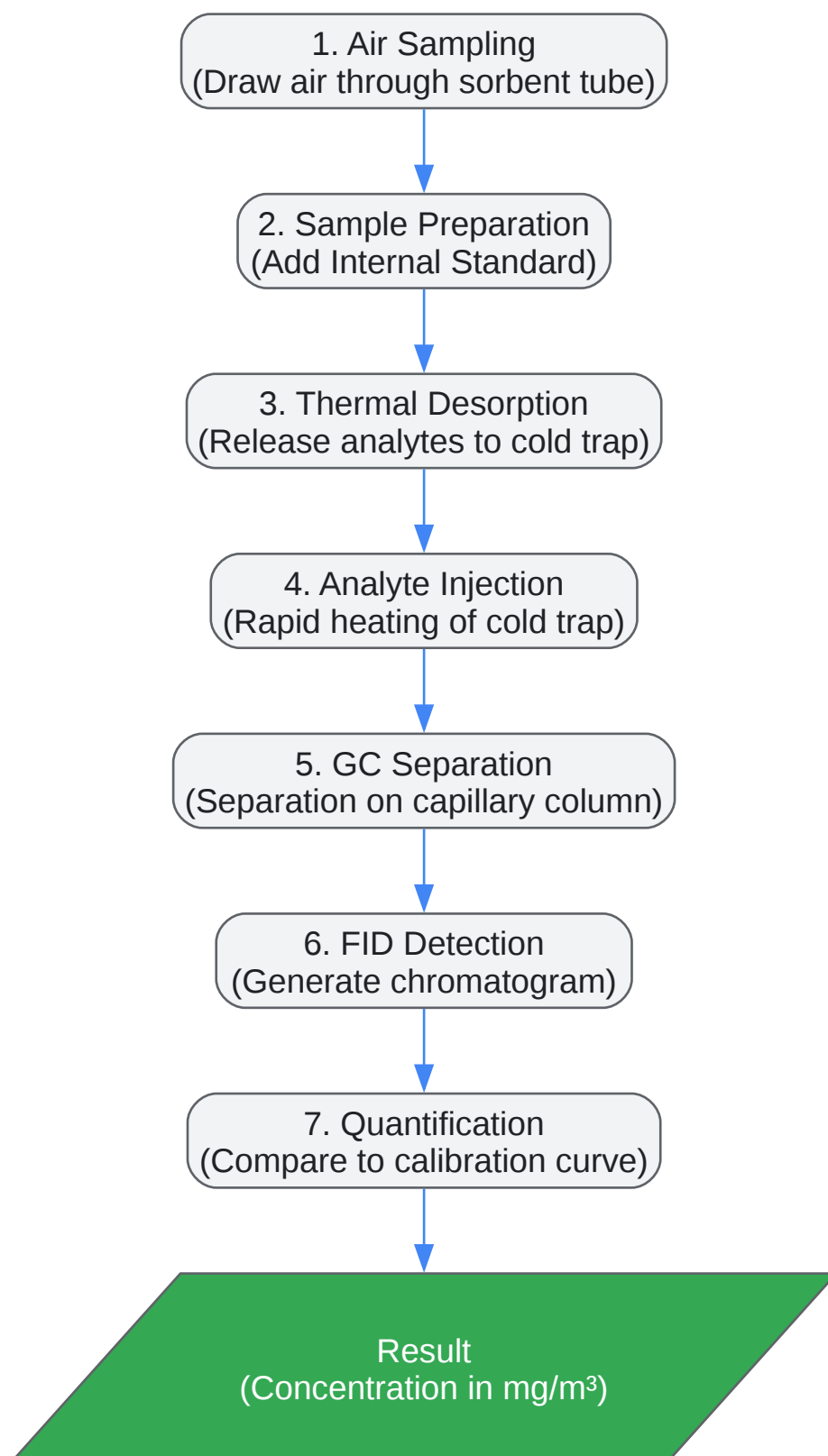
Diagrams created using Graphviz provide clear visual representations of complex processes, from chemical synthesis to biological metabolism.

## Industrial Synthesis Workflow

The most common industrial method for producing **2-isopropoxyethanol** involves the reaction of ethylene oxide with isopropyl alcohol.[\[3\]](#)







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## References

- 1. Isopropylethanol | C<sub>5</sub>H<sub>12</sub>O<sub>2</sub> | CID 7996 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. zora.uzh.ch [zora.uzh.ch]
- 3. Page loading... [wap.guidechem.com]
- 4. 2-ISOPROPOXYETHANOL synthesis - chemicalbook [chemicalbook.com]
- 5. 2-Isopropoxyethanol, 99% 100 mL | Buy Online | Thermo Scientific Chemicals | thermofisher.com [thermofisher.com]
- 6. 2-Isopropoxyethanol, C<sub>5</sub>H<sub>12</sub>O<sub>2</sub>, 109-59-1, 2 Isopropoxy,  $\hat{I}^2$  Hydroxyethyl Isopropyl Ether; Ethylene Glycol Isopropyl Ether [mallakchemicals.com]
- 7. solubilityofthings.com [solubilityofthings.com]
- 8. nbinno.com [nbinno.com]
- 9. researchgate.net [researchgate.net]
- 10. series.publisso.de [series.publisso.de]
- 11. series.publisso.de [series.publisso.de]
- 12. zora.uzh.ch [zora.uzh.ch]
- 13. Synthesis routes of 2-Isopropoxyethanol [benchchem.com]
- 14. Comparison of the hemolytic activity of isopropoxyethanol and phenoxyethanol - PubMed [pubmed.ncbi.nlm.nih.gov]
- 15. Metabolic and cellular basis of 2-butoxyethanol-induced hemolytic anemia in rats and assessment of human risk in vitro - PubMed [pubmed.ncbi.nlm.nih.gov]
- 16. books.publisso.de [books.publisso.de]
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